

# GHS hazard classification of octamethyltrisiloxane for lab safety

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## Compound of Interest

Compound Name: Octamethyltrisiloxane

Cat. No.: B607121

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An In-depth Technical Guide on the GHS Hazard Classification of **Octamethyltrisiloxane** for Laboratory Safety

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **octamethyltrisiloxane** (CAS No. 107-51-7). The information is intended to support laboratory safety protocols and risk assessments for professionals handling this substance.

## GHS Hazard Classification Summary

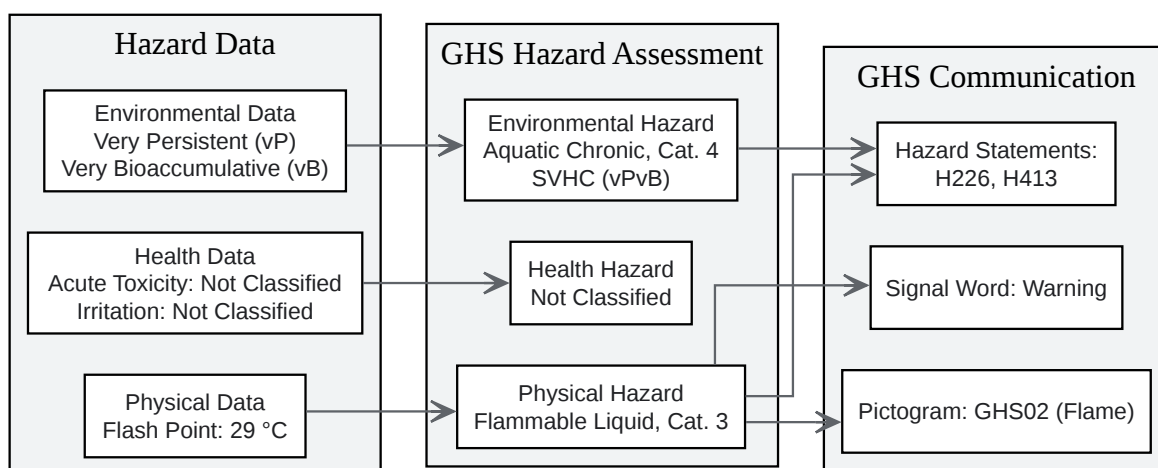
**Octamethyltrisiloxane** is classified under GHS primarily for its physical hazard as a flammable liquid.<sup>[1][2][3]</sup> While it is generally not classified for acute health hazards,<sup>[1][2]</sup> recent regulatory assessments have identified significant environmental concerns regarding its persistence and bioaccumulative properties.<sup>[4][5][6]</sup>

GHS Label Elements:

- Pictogram:
  - GHS02: Flame
- Signal Word: Warning<sup>[1]</sup>

- Hazard Statements:
  - H226: Flammable liquid and vapor.[1][2][3][7]
  - H413: May cause long lasting harmful effects to aquatic life.[8][9]
- Precautionary Statements:
  - Prevention: P210, P233, P240, P241, P242, P243, P273, P280[1][2][8]
  - Response: P303+P361+P353, P370+P378[1][2]
  - Storage: P403+P235[1][7]
  - Disposal: P501[1][7]

The following diagram illustrates the logical flow from substance properties to its GHS classification.



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Caption: GHS classification workflow for **Octamethyltrisiloxane**.

## Quantitative Hazard Data

The following tables summarize the key quantitative data used for the hazard classification of **octamethyltrisiloxane**.

## Physical and Chemical Properties

Property	Value	Source
CAS Number	107-51-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Formula	C <sub>8</sub> H <sub>24</sub> O <sub>2</sub> Si <sub>3</sub>	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Weight	236.53 g/mol	
Appearance	Clear, colorless liquid	<a href="#">[10]</a> <a href="#">[12]</a>
Melting Point	-82 °C	<a href="#">[3]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Boiling Point	153 °C	<a href="#">[3]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Density	0.820 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[12]</a>
Flash Point	29 °C (84.2 °F)	<a href="#">[2]</a>
Vapor Density	>1 (air=1)	<a href="#">[10]</a> <a href="#">[13]</a>

## Toxicological Data

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity (LD50)	Rat	Oral	> 5000 mg/kg	Not Classified[1]
Acute Dermal Toxicity (LD50)	Rat	Dermal	> 2000 mg/kg bw	Not Classified
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	> 22.6 mg/L (4h)	Not Classified
Skin Corrosion/Irritation	Animal Models	Dermal	Not an irritant	Not Classified[1][10]
Eye Damage/Irritation	-	Eye Contact	May cause slight, transient discomfort	Not Classified[1][10]
Reproductive/Developmental Toxicity (NOAEC)	Rat	Inhalation	31.0 mg/L (3200 ppm)	Not Classified

## Environmental Hazard Data

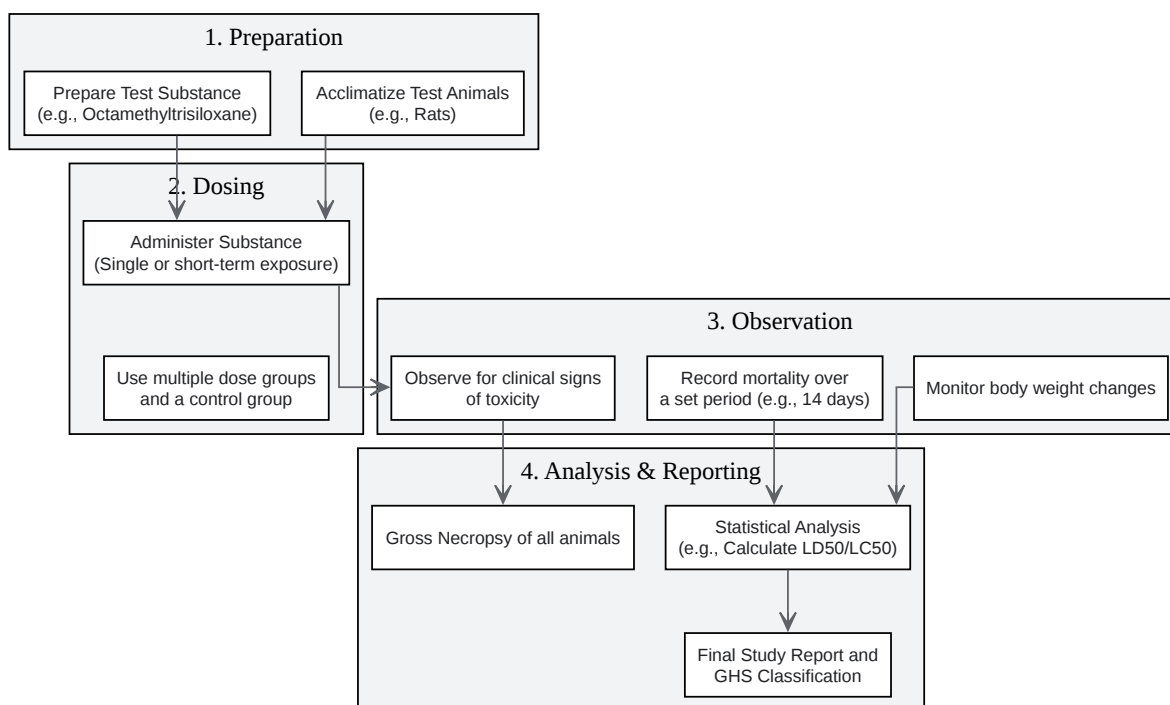
Endpoint	Finding	Classification
Persistence	Very Persistent (vP)	SVHC Candidate[4][6]
Bioaccumulation	Very Bioaccumulative (vB)	SVHC Candidate[4][6]
Aquatic Toxicity	May cause long lasting harmful effects	Aquatic Chronic, Category 4 (H413)[8]

## Experimental Protocol Overview

Detailed, proprietary experimental protocols for the toxicological studies cited are not publicly available. However, the studies were conducted in accordance with established OECD (Organisation for Economic Co-operation and Development) Test Guidelines, which are the international standard for chemical safety testing.

- **Acute Inhalation Toxicity (OECD TG 403):** This guideline describes a method to assess the hazard of a substance when inhaled for a short duration. In the cited study, rats were exposed via whole-body inhalation to the chemical vapor for 4 hours. The key outcome is the LC50, which is the concentration that is lethal to 50% of the test animals. For **octamethyltrisiloxane**, the LC50 was greater than the highest concentration tested (22.6 mg/L), leading to a "Not Classified" determination.
- **Repeated Dose 28-day Oral Toxicity (OECD TG 407):** This test is designed to provide information on the possible health hazards arising from repeated exposure to a substance over a longer period. In the study, rats were administered the chemical daily via oral gavage for 28 days at various dose levels. Effects on body weight, food consumption, and organ pathology were monitored. The primary effect noted was increased liver weight at higher doses ( $\geq 250$  mg/kg bw/day), but no severe systemic toxicity was observed.
- **Combined Repeated Dose/Reproductive/Developmental Toxicity (OECD TG 422):** This screening test provides initial information on repeated dose toxicity as well as potential effects on reproduction and development. Rats were exposed to the chemical vapor for 6 hours per day, 7 days a week, over a 28 or 42-day period that included mating, gestation, and lactation. No treatment-related adverse effects on reproductive or developmental parameters were reported up to the highest dose tested.

The diagram below outlines a generalized workflow for an acute toxicity study based on OECD principles.



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Caption: Generalized workflow for an acute toxicity test.

## Environmental and Regulatory Context

A significant recent development is the identification of **octamethyltrisiloxane** as a Substance of Very High Concern (SVHC) by the European Chemicals Agency (ECHA).[4][5] This is due to its classification as "very persistent and very bioaccumulative" (vPvB).[4][5][6]

- Persistence: The substance degrades very slowly in the environment.[6]

- Bioaccumulation: It has a high potential to accumulate in the tissues of living organisms, with a bioconcentration factor (BCF) reported to be well above the threshold for a "very bioaccumulative" classification.[4][6]

This vPvB classification means that while the substance may have low acute toxicity, its long-term presence and accumulation in the environment and in organisms pose a significant hazard.[4] For researchers and developers, this highlights the importance of responsible disposal and minimizing environmental release. All waste must be handled as hazardous waste in accordance with local, state, and federal regulations.[10]

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